

Application Notes and Protocols: pH Considerations for Optimal Acid Black 107 Dyeing

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Compound of Interest

Compound Name: Acid Black 107

Cat. No.: B1175314

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These application notes provide a detailed guide to understanding and optimizing the dyeing of various substrates with **Acid Black 107**, with a primary focus on the critical role of pH. **Acid Black 107** is a 1:2 metal complex acid dye used for dyeing protein and polyamide fibers such as wool, silk, and nylon.[1][2][3][4][5][6] The pH of the dye bath is a crucial parameter that significantly influences the dye uptake, levelness, and overall fastness properties of the final dyed material.

Introduction to Acid Black 107 Dyeing

Acid Black 107 is an anionic dye that forms strong bonds with fibers containing cationic groups.[7][8] The dyeing mechanism primarily relies on the electrostatic attraction between the negatively charged sulfonate groups of the dye molecule and the positively charged amino groups of the fibers.[7][8] The protonation of these amino groups is highly dependent on the pH of the dye bath, making pH control essential for achieving optimal and reproducible dyeing results.[7]

Influence of pH on Dyeing Different Substrates

The optimal pH for dyeing with **Acid Black 107** varies depending on the substrate due to differences in their chemical structure and isoelectric points.

- **Wool:** Wool is an amphoteric protein fiber containing both amino and carboxylic acid groups. [8] In acidic conditions, the amino groups are protonated (-NH₃⁺), creating cationic sites for the anionic dye to bind. [7][8] A lower pH generally leads to a higher rate of dye exhaustion. For **Acid Black 107**, a neutral to slightly acidic pH range of 5.0 to 6.0 is recommended for wool to ensure good dye uptake and minimize fiber damage. [1]
- **Silk:** Silk, another protein fiber, has a similar dyeing mechanism to wool. However, it is more sensitive to harsh acidic conditions. Therefore, a neutral or weakly acidic dyebath is typically used for dyeing silk with **Acid Black 107** to achieve a good balance between dye exhaustion and preserving the fiber's natural luster and softness. [1]
- **Nylon:** Nylon is a synthetic polyamide fiber that also contains amino end groups that can be protonated in an acidic medium. [9] For dyeing nylon with **Acid Black 107**, a neutral pH of 7.0 to 8.0 is often recommended. [1]

Table 1: Recommended pH Ranges for **Acid Black 107** Dyeing

Substrate	Recommended pH Range	Recommended Acid/Buffer	Notes
Wool	5.0 - 6.0	Acetic Acid / Ammonium Acetate	Lowering the pH increases dye uptake but may affect levelness. [1]
Silk	6.0 - 7.0	Acetic Acid / Ammonium Sulfate	A weakly acidic to neutral bath is preferred to protect the fiber. [1]
Nylon	7.0 - 8.0	Ammonium Sulfate	A neutral bath is recommended for optimal results. [1]

Table 2: Illustrative Effect of pH on Dye Exhaustion (%) for **Acid Black 107**

Substrate	pH 4.0	pH 5.0	pH 6.0	pH 7.0	pH 8.0
Wool	~95%	~90%	~85%	~75%	~65%
Silk	~90%	~88%	~82%	~78%	~70%
Nylon	~80%	~85%	~88%	~92%	~90%

Note: The data in this table is illustrative and based on the general principles of acid dyeing. Actual exhaustion rates may vary depending on specific dyeing conditions such as temperature, time, and liquor ratio.

Experimental Protocols

Materials and Reagents

- **Acid Black 107** (C.I. 12218-96-1)
- Substrates: Wool, Silk, or Nylon fabric/yarn
- Acetic Acid (Glacial)
- Ammonium Acetate or Ammonium Sulfate
- Sodium Acetate
- Deionized Water
- pH meter
- Dyeing apparatus (e.g., water bath with beakers or a laboratory dyeing machine)
- Spectrophotometer for colorimetric analysis (optional)

Preparation of Dyeing Solutions

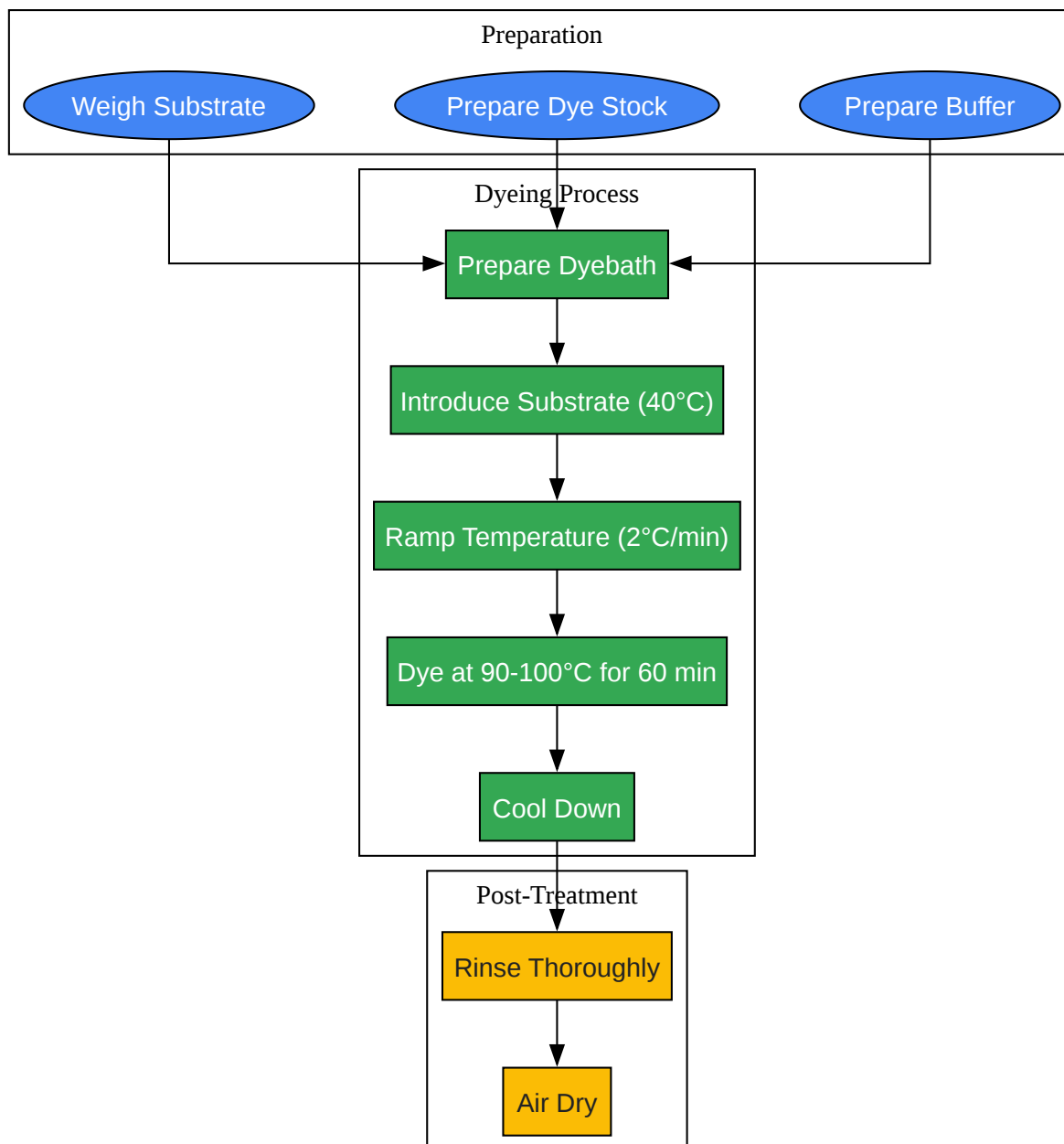
- Dye Stock Solution (1% w/v): Accurately weigh 1.0 g of **Acid Black 107** powder and dissolve it in a small amount of hot deionized water. Make up the final volume to 100 mL with deionized water.

- **Buffer Solutions:** Prepare a series of buffer solutions to control the pH of the dye bath. For example, for a pH range of 4.0 to 6.0, use acetic acid/sodium acetate buffers. For a more neutral range, ammonium acetate or ammonium sulfate can be used.

General Dyeing Protocol

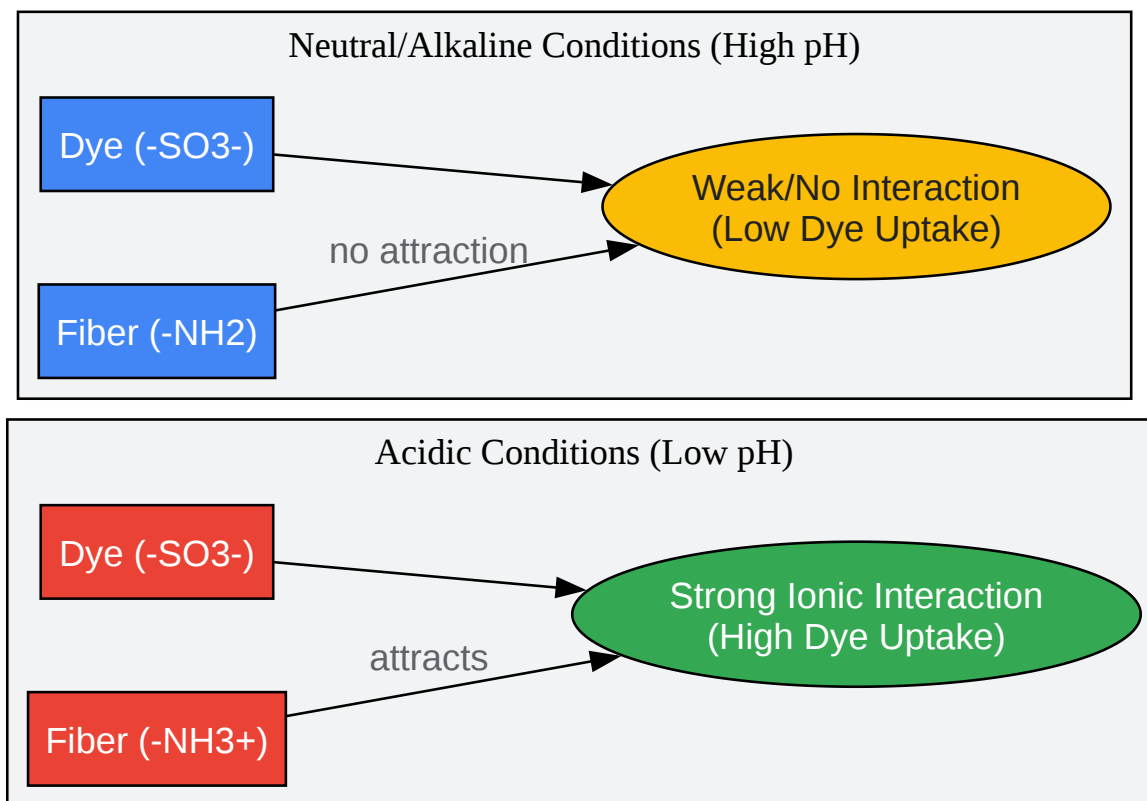
- **Substrate Preparation:** Weigh the dry substrate material (e.g., 5.0 g). Thoroughly wet the substrate in deionized water before dyeing.
- **Dye Bath Preparation:** Prepare the dye bath with the desired concentration of **Acid Black 107** (e.g., 2% on weight of fiber, owf), the appropriate buffer to achieve the target pH, and any other auxiliaries like leveling agents if required. The liquor ratio (ratio of the volume of dye bath to the weight of the substrate) is typically set at 40:1.
- **Dyeing Process:**
 - Place the wetted substrate in the dye bath at an initial temperature of 40°C.
 - Gradually raise the temperature of the dye bath to the dyeing temperature (e.g., 90-100°C for wool and nylon, 85-90°C for silk) at a rate of 2°C per minute.
 - Maintain the dyeing at this temperature for 60 minutes, with occasional stirring to ensure even dyeing.
 - After 60 minutes, allow the dye bath to cool down slowly to about 60°C.
- **Rinsing and Drying:**
 - Remove the dyed substrate from the bath and rinse it thoroughly with cold water until the water runs clear.
 - Squeeze out the excess water and allow the substrate to air dry at room temperature.

Visualizations



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Caption: Experimental workflow for dyeing with **Acid Black 107**.



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Caption: Effect of pH on the interaction between **Acid Black 107** and fibers.

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